

An In-depth Technical Guide to 2-Thienylalanine: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Thienylalanine**

Cat. No.: **B613274**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and biological significance of **2-Thienylalanine**. The information is curated for professionals in research and development, offering detailed data and insights into this non-proteinogenic amino acid.

Chemical and Physical Properties

2-Thienylalanine, a derivative of the amino acid alanine, incorporates a thiophene ring.^[1] It is typically a white to off-white crystalline solid.^[2] The quantitative chemical and physical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₉ NO ₂ S	[3][4][5]
Molecular Weight	171.22 g/mol	[3][4][5]
Melting Point	255-263 °C (decomposes)	[6]
Boiling Point	311.3 ± 32.0 °C at 760 mmHg	[4]
Density	1.3 ± 0.1 g/cm ³	[4]
Water Solubility	Slightly soluble; 0.15 M	[2][4][6]
Flash Point	142.1 ± 25.1 °C	[4]
Refractive Index	1.598	[4]
PSA (Polar Surface Area)	91.6 Å ²	[3][5]
XLogP3	-1.7	[2][3]

Chemical Structure and Identifiers

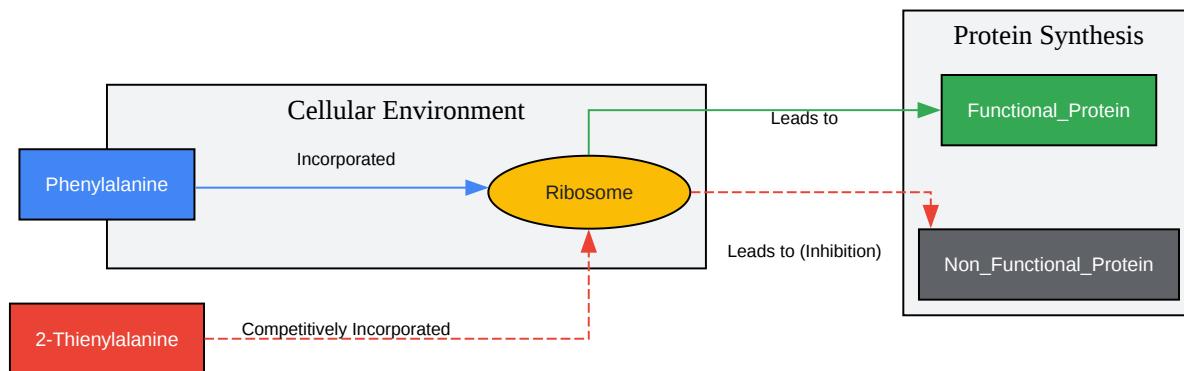
The structural identity of **2-Thienylalanine** is well-defined by various chemical nomenclature systems. It is an amino acid that contains a thiophene side chain.[1]

Identifier	Value	Source(s)
IUPAC Name	2-amino-3-thiophen-2-ylpropanoic acid	[1] [3] [5]
SMILES	C1=CSC(=C1)CC(C(=O)O)N	[3] [5]
InChI	InChI=1S/C7H9NO2S/c8-6(7(9)10)4-5-2-1-3-11-5/h1-3,6H,4,8H2,(H,9,10)	[1] [3]
InChIKey	WTOFYLA SDLQMBZ-UHFFFAOYSA-N	[3]
CAS Number	2021-58-1	[3] [4]
Synonyms	β-2-Thienyl-DL-alanine, 2-Thiophenealanine, alpha-Amino-2-thiophenepropanoic acid	[3] [4]

Biological Activity and Mechanism of Action

2-Thienylalanine is recognized as a phenylalanine antagonist.[\[1\]](#) Its structural similarity to phenylalanine allows it to interfere with metabolic pathways that utilize the natural amino acid.

Inhibition of Bacterial Growth: One of the most well-documented activities of **2-Thienylalanine** is its ability to inhibit bacterial growth.[\[7\]](#) It is incorporated into proteins in place of phenylalanine, leading to the formation of non-functional proteins.[\[7\]](#) This mechanism is the basis for its use in the Guthrie test, a microbiological assay used to screen for phenylketonuria (PKU).[\[1\]](#)[\[7\]](#) In the presence of high levels of phenylalanine, as seen in the blood of PKU patients, the inhibitory effect of **2-Thienylalanine** is overcome, allowing for bacterial growth.[\[7\]](#)



[Click to download full resolution via product page](#)

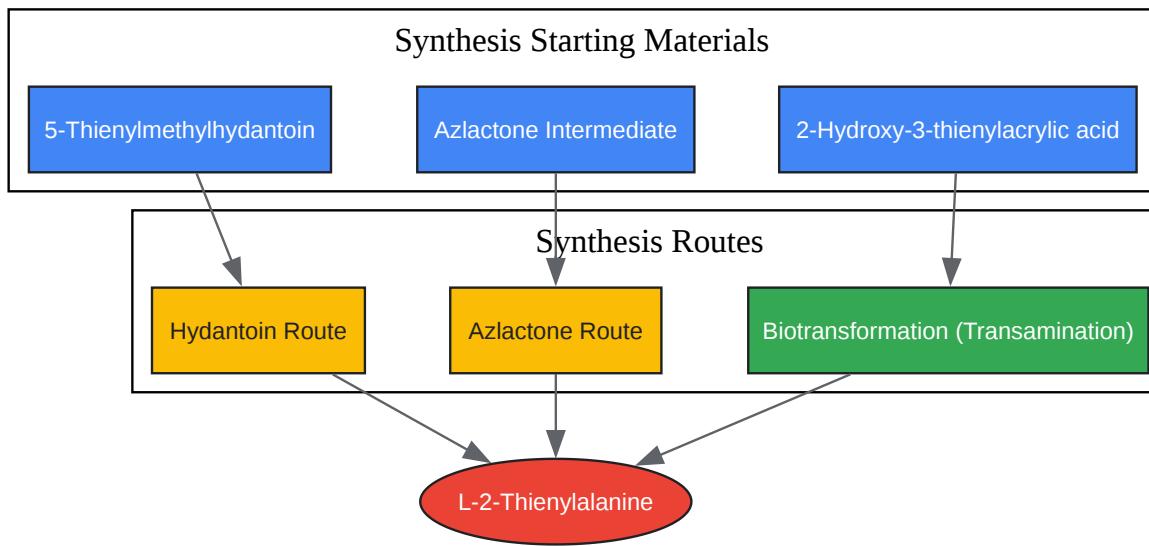
*Mechanism of **2-Thienylalanine** as a phenylalanine antagonist in protein synthesis.*

Enzyme Inhibition: **2-Thienylalanine** also acts as a competitive inhibitor of enzymes that process phenylalanine. It has been shown to inhibit hepatic phenylalanine hydroxylase, the enzyme deficient in PKU, and to a lesser extent, the intestinal transport of phenylalanine.^[8] The inhibitory effects on these processes, however, may be limited by its rapid metabolism.^[8]

Synthesis and Analysis

Experimental Protocols for Synthesis: Detailed, step-by-step experimental protocols for the synthesis of **2-Thienylalanine** are not extensively available in the provided search results. However, the literature describes several established routes for the synthesis of L-thienylalanines, including:

- **The Hydantoin Route:** This method involves the use of 5-thienylmethylhydantoin as a precursor.^[9]
- **The Azlactone Route:** Another established chemical synthesis pathway.^[9]
- **Biotechnical Preparation:** An innovative approach involves the transamination of the enol form of 2-hydroxy-3-thienylacrylic acids using biotransformation, with L-aspartic or L-glutamic acid as an amino donor.^[9] An improved synthesis of beta-**2-thienylalanine** was described as early as 1946.^[10]



[Click to download full resolution via product page](#)

General synthetic routes for the preparation of L-Thienylalanines.

Analytical Methods: The characterization of **2-Thienylalanine** involves standard analytical techniques to confirm its structure and purity. Spectral data available from public repositories include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR spectra are available.[3]
- Mass Spectrometry (MS): GC-MS and MS-MS data have been reported.[3]
- Infrared (IR) Spectroscopy: FTIR spectra are also available for characterization.[3]

Safety and Handling

2-Thienylalanine is classified with the following GHS hazard statements:

- H315: Causes skin irritation.[2][3][5]
- H319: Causes serious eye irritation.[2][3][5]
- H335: May cause respiratory irritation.[2][5]

Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, are recommended when handling this compound.^[2] It should be handled in a well-ventilated area.

Conclusion

2-Thienylalanine is a non-proteinogenic amino acid with significant biological activity as a phenylalanine antagonist. Its chemical and structural properties are well-characterized, making it a valuable tool in biochemical research, particularly in studies related to amino acid metabolism and protein synthesis. Its application in the Guthrie test for PKU screening highlights its utility in clinical diagnostics. Further research into its synthesis and biological effects could open new avenues for its application in drug development and biotechnology.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. β -2-Thienylalanine - Wikipedia [en.wikipedia.org]
- 2. Page loading... [guidechem.com]
- 3. 2-Thienylalanine | C7H9NO2S | CID 91444 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. beta-2-Thienyl-L-alanine | C7H9NO2S | CID 146719 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. L-2-THIENYLALANINE | 22951-96-8 [chemicalbook.com]
- 7. biology.stackexchange.com [biology.stackexchange.com]
- 8. β -2-Thienyl-dl-alanine as an inhibitor of phenylalanine hydroxylase and phenylalanine intestinal transport - PMC [pmc.ncbi.nlm.nih.gov]
- 9. EP0581250A2 - Process for biotechnical preparation of L-thienylalanines in enantiomeric pure form from 2-hydroxy-3-thienyl-acrylic acids and their use - Google Patents [patents.google.com]

- 10. An improved synthesis of beta-2-thienylalanine - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Thienylalanine: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b613274#2-thienylalanine-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com